

# Nonafluoro-1-butanesulfonyl chloride stability and reactivity

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## Compound of Interest

Compound Name: *Nonafluoro-1-butanesulfonyl chloride*

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An In-Depth Technical Guide to the Stability and Reactivity of **Nonafluoro-1-butanesulfonyl Chloride**

## Introduction: The Power of the Nonafluorobutyl Group

**Nonafluoro-1-butanesulfonyl chloride** (NfCl), also known as Perfluoro-1-butanesulfonyl chloride, is a pivotal reagent in modern organic synthesis, particularly within the realms of pharmaceutical and materials science.[1][2] Its significance stems from the unique properties imparted by the bulky and highly electron-withdrawing nonafluorobutyl (nonaflate) group. This guide, intended for researchers, scientists, and drug development professionals, offers a deep dive into the core principles governing the stability and reactivity of this versatile chemical building block.[1] Understanding these fundamentals is crucial for its effective and safe application in the synthesis of novel chemical entities.

The primary utility of NfCl lies in its ability to introduce the  $C_4F_9SO_2-$  moiety into organic molecules. This functionalization can profoundly alter a molecule's physical, chemical, and biological properties, including its solubility, metabolic stability, and binding affinity, making it an invaluable tool in drug discovery.[3]

## Physicochemical Properties and Chemical Stability

**Nonafluoro-1-butanesulfonyl chloride** is a clear, colorless liquid under standard conditions. [4] Its high density and moisture-sensitive nature are critical considerations for its handling and storage. [2][5]

Property	Value	Source(s)
CAS Number	2991-84-6	[6][7][8]
Molecular Formula	C <sub>4</sub> ClF <sub>9</sub> O <sub>2</sub> S	[6][7][9]
Molecular Weight	318.55 g/mol	[6][7][9]
Boiling Point	100.5-103.5 °C	[2][4]
Density (Predicted)	1.807 g/cm <sup>3</sup>	[2][4]
Appearance	Clear, colorless liquid	[4]

## Core Stability Considerations

The stability of NfCl is a critical factor that dictates its storage and handling procedures. While stable under recommended storage conditions, its reactivity profile is dominated by its sensitivity to certain environmental factors. [6]

- **Moisture Sensitivity and Hydrolysis:** NfCl is highly sensitive to moisture. [2][5] In the presence of water, it undergoes rapid hydrolysis to form nonafluorobutanesulfonic acid and corrosive hydrogen chloride (HCl) gas. [10] This necessitates that all handling and reactions are performed under strictly anhydrous conditions, often under an inert atmosphere such as nitrogen or argon. [11]
- **Thermal Stability:** While specific decomposition temperatures are not extensively detailed, sulfonyl chlorides, in general, can decompose upon heating to release irritating and toxic gases, including sulfur oxides and hydrogen chloride. [11] It is recommended to avoid excessive heating. Studies on related perfluorinated compounds show that thermal decomposition can lead to the formation of various fluorinated byproducts. [12]
- **Incompatible Materials:** NfCl should be stored away from strong oxidizing agents and strong bases, as these can promote vigorous or uncontrolled reactions. [6][11]

## The Electrophilic Nature and Reactivity of NfCl

The reactivity of **nonafluoro-1-butanesulfonyl chloride** is governed by the highly electrophilic nature of the sulfur atom. This electrophilicity is a direct consequence of the strong inductive electron-withdrawing effect of the nine fluorine atoms in the perfluorobutyl chain, as well as the two sulfonyl oxygen atoms. This electronic pull makes the sulfur atom highly susceptible to attack by a wide range of nucleophiles, with the chloride ion serving as an excellent leaving group.

## Diagram: General Nucleophilic Substitution Mechanism

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